

Personal protective equipment for handling 3-(Piperidin-1-yl)phenol

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Compound of Interest

Compound Name: 3-(Piperidin-1-yl)phenol

Cat. No.: B1267931

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Essential Safety and Handling Guide for 3-(Piperidin-1-yl)phenol

This guide provides crucial safety and logistical information for the handling and disposal of **3-(Piperidin-1-yl)phenol**, tailored for researchers, scientists, and professionals in drug development. The following procedures are based on available data for structurally similar compounds and the parent molecules, phenol and piperidine, to ensure a high standard of laboratory safety.

Hazard Identification and Classification

3-(Piperidin-1-yl)phenol is classified with the following hazards based on data from similar compounds^[1]:

- Skin Corrosion/Irritation: Causes skin irritation^[1].
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation^[1].
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation^[1].

Quantitative Toxicity Data

While specific toxicity data for **3-(Piperidin-1-yl)phenol** is not readily available, the data for its core structural components, phenol and piperidine, provide essential insight into its potential

toxicity.

Chemical Component	CAS Number	Route of Exposure	Species	Toxicity Value (LD50/LC50)	Reference
Phenol	108-95-2	Oral	Rat	317 mg/kg (LD50)	EPA
Dermal	Rabbit	630 mg/kg (LD50)	EPA		
Inhalation	Rat	316 mg/m ³ (LC50)	EPA		
Piperidine	110-89-4	Oral	Rat	133 - 740 mg/kg (LD50)	[2]
Dermal	Rabbit	275 mg/kg (LD50)	[2]		
Inhalation	Rat	4.8 mg/L (LC50)	[2]		

Personal Protective Equipment (PPE)

To ensure personal safety, the following personal protective equipment must be worn when handling **3-(Piperidin-1-yl)phenol**.

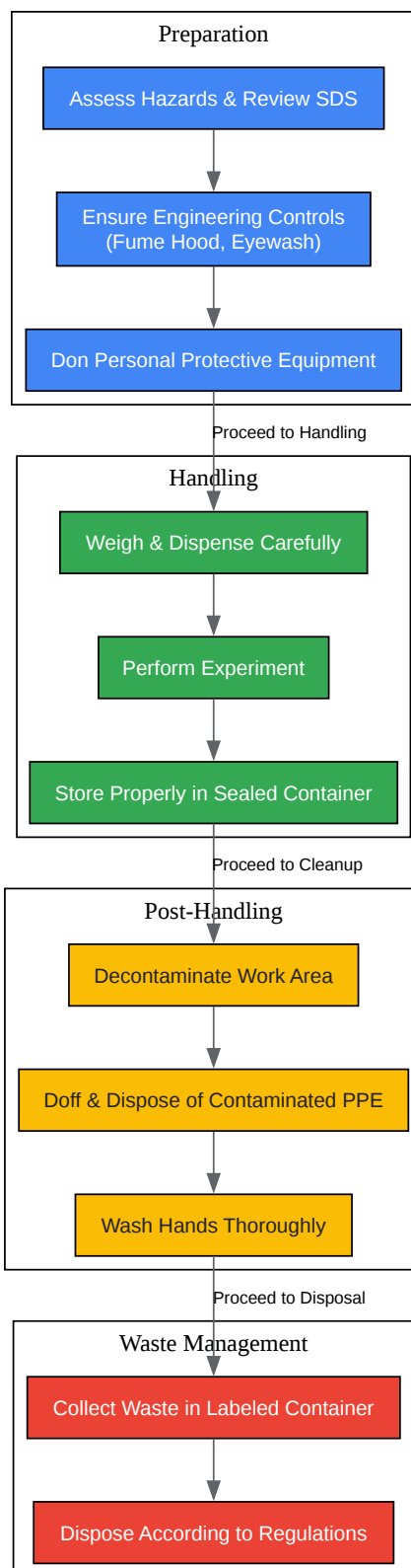
PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or other suitable material. Gloves must be inspected before use and disposed of properly after[1]. For prolonged contact, a glove with a protection class of 5 or higher is recommended[1].
Eye/Face Protection	Safety glasses with side shields or goggles	Must be used to prevent eye contact[1]. A face shield may be necessary for splash hazards.
Skin and Body Protection	Laboratory coat	A fully buttoned lab coat is required to protect against skin contact.
Respiratory Protection	Use in a well-ventilated area or fume hood	Avoid breathing dust or fumes[1]. If ventilation is inadequate, a NIOSH-approved respirator should be used.

Procedural Guidance for Safe Handling and Disposal

- Ventilation: Always handle **3-(Piperidin-1-yl)phenol** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure[1].
- Emergency Equipment: Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.
- Personal Protective Equipment: Don all required PPE before handling the compound.
- Avoid Contact: Take all necessary precautions to avoid direct contact with skin and eyes, as well as inhalation of dust or fumes[1].

- Dispensing: Carefully weigh and dispense the chemical, avoiding the generation of dust.
- Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling^[1].
- Container: Keep the container tightly sealed and store in a cool, dry, and well-ventilated place^[1].
- Incompatibilities: Store away from strong oxidizing agents.
- In case of eye contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention^[1].
- In case of skin contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.
- If inhaled: Move to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.
- Evacuate: Evacuate personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Containment: Use a suitable absorbent material to contain the spill.
- Clean-up: Carefully sweep or scoop up the spilled material and place it into a suitable container for disposal. Avoid generating dust.
- Decontamination: Clean the spill area thoroughly with a suitable decontaminating agent.
- Waste Collection: Collect all waste material, including contaminated PPE, in a designated, labeled, and sealed container for hazardous waste.
- Disposal: Dispose of the chemical waste in accordance with all applicable federal, state, and local environmental regulations. Do not dispose of it down the drain.

Safe Handling Workflow



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